

Proper Disposal Procedures: 1-(2-Iodoethynyl)cyclohexan-1-ol

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Compound of Interest

Compound Name: 1-(2-Iodoethynyl)cyclohexan-1-ol

CAS No.: 90086-65-0

Cat. No.: B12055732

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Executive Summary: The Hazard Profile

Do not treat **1-(2-iodoethynyl)cyclohexan-1-ol** as a standard organic waste.

As a Senior Application Scientist, I must emphasize that while the cyclohexyl ring provides some steric bulk, the iodoalkyne moiety ($-C\equiv C-I$) is inherently energetic. The carbon-iodine bond on an alkyne is significantly weaker ($\sim 40-50$ kcal/mol) than a standard alkyl-iodide bond. This creates a risk of explosive decomposition under thermal stress, mechanical shock, or transition metal catalysis.

Core Directive: The primary disposal objective is Desensitization via Dilution. Never dispose of this compound as a neat solid or concentrated oil.

Physicochemical Hazard Table

Property	Characteristic	Operational Implication
Functional Group	Iodoalkyne (1-iodo-2-ethynyl)	Shock Sensitive / Energetic. Potential for violent decomposition.
Physical State	Solid (low MP) or Oil	Solids are higher risk due to crystal lattice energy propagation.
Stability	Thermally Labile	Avoid rotary evaporation to dryness. Keep $T < 40^{\circ}\text{C}$.
Compatibility	Incompatible with Metals	Strictly avoid Copper (Cu) or Silver (Ag) waste streams (risk of acetylide formation if traces of terminal alkyne exist).
Waste Class	Halogenated Organic	Must be segregated from non-halogenated solvents.

Pre-Disposal Stabilization Protocol

Causality: High-energy compounds often detonate because a small initiation event (friction from a screw cap, heat from a reaction) propagates through the pure material. Dilution acts as a heat sink, preventing this propagation.

Scenario A: Pure Solid or Neat Oil

If you have synthesized the material in bulk and need to dispose of a fraction:

- Solvation: Immediately dissolve the material in a compatible halogenated solvent (Dichloromethane (DCM) or Chloroform).
 - Target Concentration: $< 10 \text{ wt}\%$.
- Container: Use a wide-mouth high-density polyethylene (HDPE) or conductive glass container. Do not use ground glass joints (friction hazard).

- Labeling: Mark clearly as "Potentially Explosive Chemical (PEC) - Diluted."

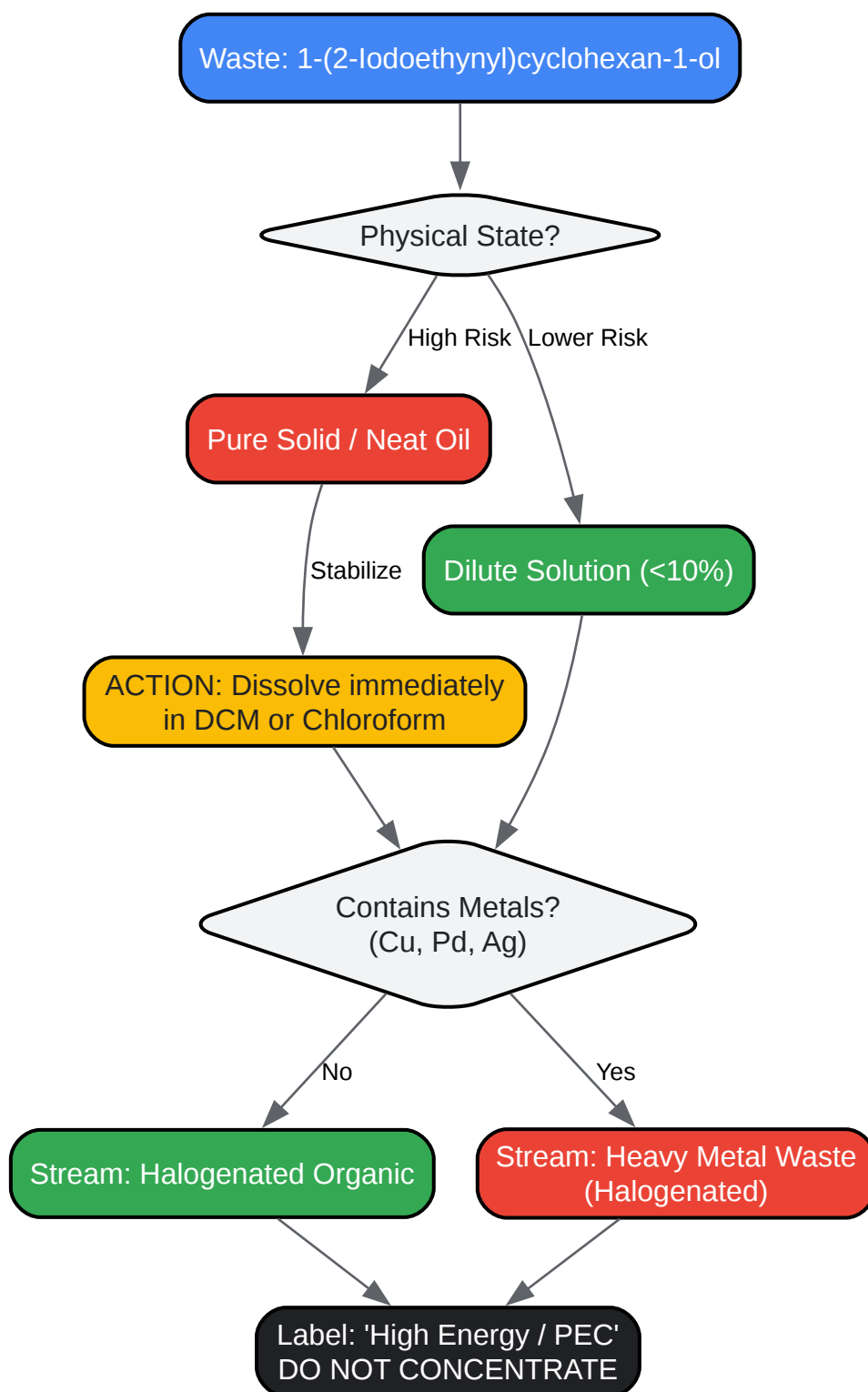
Scenario B: Reaction Mixtures

If the compound is in a crude reaction mixture (e.g., post-iodination):

- Quench Active Reagents: Ensure any iodinating agents (e.g., NIS, I₂/Morpholine) are quenched with saturated Sodium Thiosulfate () before organic extraction.
 - Why: Free iodine acts as an oxidizer that can degrade the iodoalkyne unpredictably.
- Extraction: Extract into the halogenated waste solvent.
- No Concentration: Do not concentrate the waste stream on a rotovap. Dispose of the full volume of solvent.

Disposal Decision Logic (Visualization)

The following workflow outlines the critical decision path for handling this specific compound.



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Caption: Decision tree for the safe segregation and stabilization of iodoalkyne waste. Note the critical step of dissolution for solids.

Step-by-Step Disposal Procedure

Phase 1: Preparation

- PPE Selection:
 - Gloves: Double-gloving is required. Inner layer: Nitrile (0.11mm); Outer layer: Silver Shield (Laminate) or heavy-duty Nitrile if handling concentrated stock, to prevent permeation of the organic carrier [1].
 - Eye Protection: Chemical splash goggles (ANSI Z87.1).
 - Shielding: Perform all transfers behind a blast shield or sash lowered to operating height.

Phase 2: Waste Transfer

- Select Container: Use a dedicated waste container for Halogenated Solvents.
 - Constraint: Ensure the container is not full.[1] Leave 10-15% headspace for vapor expansion.
- Transfer: Pour the diluted solution slowly into the waste container using a funnel.
 - Technique: Pour down the side to minimize splashing and static generation.
- Rinsing: Rinse the original vessel with a small volume of DCM and add this rinse to the waste container. Do not scrub the original vessel if dry residue remains; dissolve it chemically.

Phase 3: Labeling and Storage

- Tagging: Apply a hazardous waste tag immediately.
 - Constituents: List "Dichloromethane" (or carrier solvent) and "**1-(2-Iodoethynyl)cyclohexan-1-ol**".
 - Hazard Checkboxes: Check "Toxic," "Irritant," and write in "High Energy / Shock Sensitive" in the comments section.

- Segregation: Store the waste container away from:
 - Strong Oxidizers (Nitric acid, Peroxides).
 - Strong Bases (can induce elimination reactions).
 - Heat sources.^[2]^[3]^[4]

Emergency Response (Spills)

In the event of a spill of **1-(2-Iodoethynyl)cyclohexan-1-ol**:

- Minor Spill (<10 mL):
 - Evacuate the immediate area.
 - Do not wipe dry. Friction from paper towels on the pure compound can trigger decomposition.
 - Cover the spill with a solvent-soaked pad (acetone or DCM) to keep it wet/desensitized.
 - Absorb with vermiculite or clay.
- Major Spill / Dry Solid Spill:
 - Evacuate the lab.
 - Contact EHS / Fire Services.
 - Inform responders of the iodoalkyne nature (potential explosion hazard).

References

- University of California, Berkeley, EH&S. (2020). Guidelines for Explosive and Potentially Explosive Chemicals. Retrieved from [\[Link\]](#)
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